

An In-depth Technical Guide to 2,2-Dimethylbutanal

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Compound of Interest

Compound Name: 2,2-Dimethylbutanal

Cat. No.: B1614802

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CAS Number: 2094-75-9

This technical guide provides a comprehensive overview of **2,2-dimethylbutanal**, a valuable organic compound for researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, synthesis, and key reactions, with a focus on experimental protocols and mechanistic pathways.

Chemical and Physical Properties

2,2-Dimethylbutanal, also known as 2,2-dimethylbutyraldehyde, is a branched-chain aldehyde. Its structure, characterized by a quaternary carbon adjacent to the carbonyl group, imparts specific reactivity. Due to the absence of α -hydrogens, it does not undergo typical aldehyde reactions like aldol condensation but readily participates in reactions such as the Cannizzaro reaction.

A summary of its key quantitative data is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	2094-75-9	N/A
Molecular Formula	C ₆ H ₁₂ O	N/A
Molecular Weight	100.16 g/mol	N/A
Boiling Point	103 °C	[1]
Density	0.8010 g/mL	[1]
Refractive Index	1.3980	[1]
Flash Point	10 - 20 °C	[1]
Melting Point	-72.5 °C (estimate)	[1]

Synthesis of 2,2-Dimethylbutanal

A common and effective method for the synthesis of **2,2-dimethylbutanal** is the oxidation of the corresponding primary alcohol, 2,2-dimethyl-1-butanol. Below is a detailed experimental protocol adapted from a general method for the oxidation of primary alcohols to aldehydes.

Experimental Protocol: Oxidation of 2,2-Dimethyl-1-butanol

This protocol is based on a general procedure for the selective oxidation of primary alcohols.[\[2\]](#)

Materials:

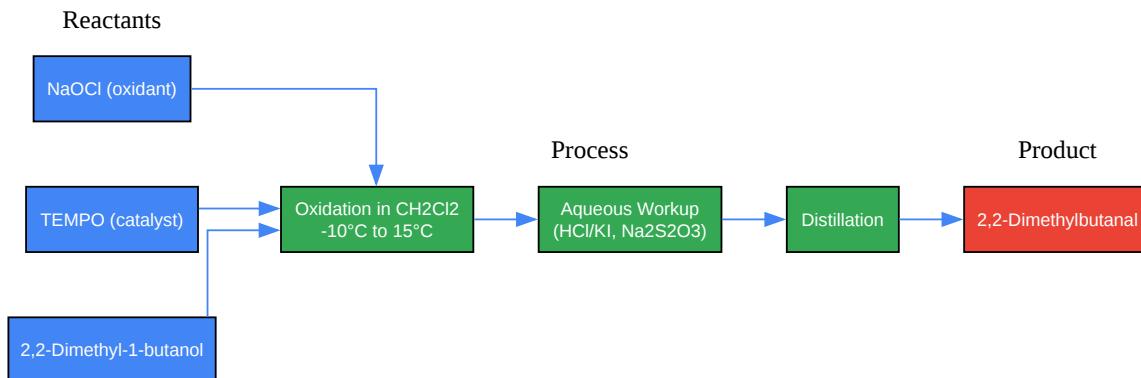
- 2,2-Dimethyl-1-butanol
- 2,2,6,6-Tetramethylpiperidin-1-oxyl (TEMPO)
- Dichloromethane (CH₂Cl₂)
- Potassium bromide (KBr)
- Aqueous sodium hypochlorite (NaOCl), 1 M solution

- Sodium bicarbonate (NaHCO_3)
- Hydrochloric acid (HCl), 10% aqueous solution
- Potassium iodide (KI)
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$), 10% aqueous solution
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a round-bottom flask, charge 2,2-dimethyl-1-butanol (0.50 mol), TEMPO (5 mmol), dichloromethane (170 mL), and a solution of potassium bromide (0.050 mol) in water (25 mL).
- Vigorously stir the reaction mixture and cool it to -10°C using a salt-ice bath.
- Adjust the pH of the 1 M aqueous sodium hypochlorite solution to 9.5 by dissolving sodium bicarbonate.
- Add the pH-adjusted sodium hypochlorite solution (0.55 mol, 550 mL) to the reaction mixture over 15–20 minutes, ensuring the temperature is maintained between 10 and 15°C.
- After the addition is complete, continue stirring for an additional 3 minutes.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with a 10% aqueous hydrochloric acid solution containing potassium iodide, a 10% aqueous sodium thiosulfate solution, and water.
- Dry the organic phase over anhydrous magnesium sulfate, filter, and distill at atmospheric pressure to yield **2,2-dimethylbutanal** as a colorless oil.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2,2-dimethylbutanal**.

Chemical Reactions of 2,2-Dimethylbutanal

A key reaction of **2,2-dimethylbutanal** is the Cannizzaro reaction, a base-induced disproportionation of two molecules of a non-enolizable aldehyde to yield a primary alcohol and a carboxylic acid.

The Cannizzaro Reaction

In the presence of a strong base, one molecule of **2,2-dimethylbutanal** is reduced to 2,2-dimethyl-1-butanol, while the other is oxidized to 2,2-dimethylbutanoic acid.

Experimental Protocol: Cannizzaro Reaction of an Aromatic Aldehyde

The following is a general procedure for the Cannizzaro reaction of an aromatic aldehyde, which can be adapted for **2,2-dimethylbutanal**.^[3]

Materials:

- p-Chlorobenzaldehyde (or **2,2-dimethylbutanal**)
- Potassium hydroxide (KOH)
- Methanol
- Dichloromethane (CH_2Cl_2)
- Water
- Hydrochloric acid (HCl), concentrated

Procedure:

- Dissolve potassium hydroxide in methanol in a reaction flask.
- Add the aldehyde to the basic methanolic solution.
- Reflux the reaction mixture. Occasional shaking may be necessary if a precipitate forms.
- After cooling, extract the mixture with dichloromethane. The alcohol product will be in the organic layer, and the carboxylate salt will remain in the aqueous layer.
- Separate the layers. The alcohol can be isolated from the organic layer by solvent evaporation and recrystallization.
- Acidify the aqueous layer with concentrated hydrochloric acid to precipitate the carboxylic acid, which can then be collected by filtration and recrystallized.

Cannizzaro Reaction Mechanism Diagram

Step 1: Nucleophilic Attack



+ OH⁻



Step 2: Hydride Transfer



- H⁻



+ H⁻



Step 3: Proton Exchange



+ H⁺



- H⁺



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Caption: Mechanism of the Cannizzaro reaction.

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References

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